

Comprehensive Sourcing and Technical Guide: CAS 500367-20-4

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Ethyl 2-(4-Fluorobenzyl)oxazole-4-carboxylate

Cat. No.: B11717460

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Ethyl 2-(4-fluorobenzyl)oxazole-4-carboxylate[1][2]

Executive Summary

CAS 500367-20-4, chemically identified as **Ethyl 2-(4-fluorobenzyl)oxazole-4-carboxylate**, is a high-value heterocyclic intermediate. It serves as a critical scaffold in the synthesis of bioactive small molecules, particularly in the development of kinase inhibitors and GPCR modulators where the oxazole moiety acts as a bioisostere for amide or ester linkages.

Unlike commodity chemicals, this compound is classified as a Specialized Research Building Block. Its sourcing landscape is defined by "Make-to-Order" (MTO) or "Inquiry-Based" pricing models rather than off-the-shelf catalog availability. This guide outlines the technical specifications, validated sourcing strategies, and quality assurance protocols required to procure research-grade material effectively.

Chemical Identity & Physicochemical Properties

Understanding the fundamental properties of CAS 500367-20-4 is essential for handling, storage, and reaction planning.

Property	Specification
Chemical Name	Ethyl 2-(4-fluorobenzyl)oxazole-4-carboxylate
CAS Number	500367-20-4
Molecular Formula	C ₁₃ H ₁₂ FNO ₃
Molecular Weight	249.24 g/mol
Core Scaffold	2,4-Disubstituted Oxazole
Physical State	Off-white to pale yellow solid (typically)
Solubility	Soluble in DMSO, DMF, Methanol, DCM; Sparingly soluble in water
Purity Grade	Research Grade (>97% HPLC)
SMILES	<chem>CCOC(=O)c1coc(Cc2ccc(F)cc2)n1</chem>

Structural Significance

The compound features a 2,4-disubstituted oxazole ring. The C2 position bears a 4-fluorobenzyl group, a common pharmacophore used to improve metabolic stability (via fluorine substitution) and lipophilicity. The C4 position holds an ethyl ester, which serves as a versatile handle for further functionalization (e.g., hydrolysis to acid, reduction to alcohol, or conversion to amides).

Sourcing Landscape & Pricing Analysis

The market for CAS 500367-20-4 is fragmented, with supply concentrated among specialized organic synthesis CROs (Contract Research Organizations) rather than bulk distributors.

Primary Suppliers

Based on current database indexing (ChemicalBook, BOC Sciences), the following entities are the primary sources. Note that "In Stock" status often implies a rapid synthesis capability rather than physical inventory.

- BOC Sciences: Major supplier for heterocyclic building blocks. Often holds small inventory or offers rapid synthesis.
- Amadis Chemical: Known for specialized intermediates.
- ChemicalBook (Aggregator): Lists multiple regional Chinese manufacturers.

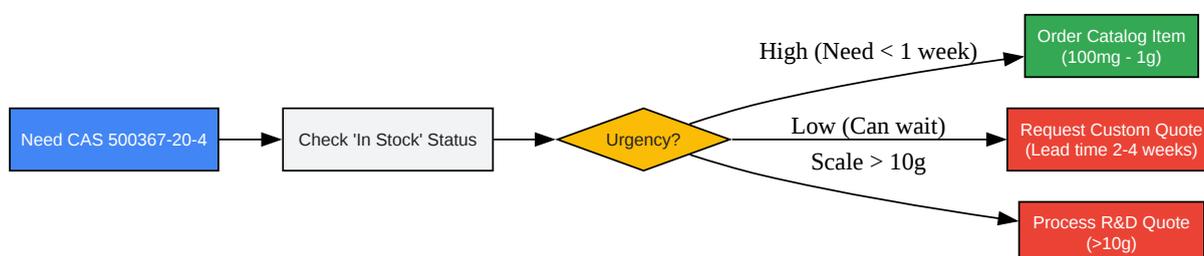
Pricing Tiers (Estimated)

Note: Prices are volatile and depend on synthesis scale. The following are typical ranges for research-grade (>97%) material.

Pack Size	Estimated Price Range (USD)	Availability Status
100 mg	\$50 - \$120	High Probability (In Stock)
1 g	\$150 - \$350	Medium Probability (2-3 weeks)
5 g	\$600 - \$1,200	Low Probability (Make-to-Order)
Bulk (>100g)	Inquiry Only	Custom Synthesis Required

Sourcing Decision Matrix

The following diagram illustrates the decision logic for selecting a supplier based on project urgency and scale.



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Figure 1: Sourcing decision tree for specialized building blocks.

Technical Expertise: Synthesis & Validation

To ensure scientific integrity, researchers must validate the identity of the procured material.^[1] Since this is a specialized intermediate, Certificates of Analysis (CoA) from suppliers should be cross-verified.

Likely Synthetic Route (Hantzsch Oxazole Synthesis)

Understanding the synthesis helps in identifying potential impurities (e.g., unreacted starting materials). The most probable route involves the condensation of 2-(4-fluorophenyl)acetamide with Ethyl bromopyruvate.

- Precursors: 2-(4-fluorophenyl)acetamide + Ethyl 3-bromo-2-oxopropanoate.
- Reaction: Cyclization under thermal conditions or with a dehydrating agent.
- Potential Impurities:
 - 4-Fluorophenylacetic acid (hydrolysis byproduct).
 - Ethyl bromopyruvate (starting material).
 - Regioisomers (unlikely in this specific Hantzsch synthesis but possible in other routes).

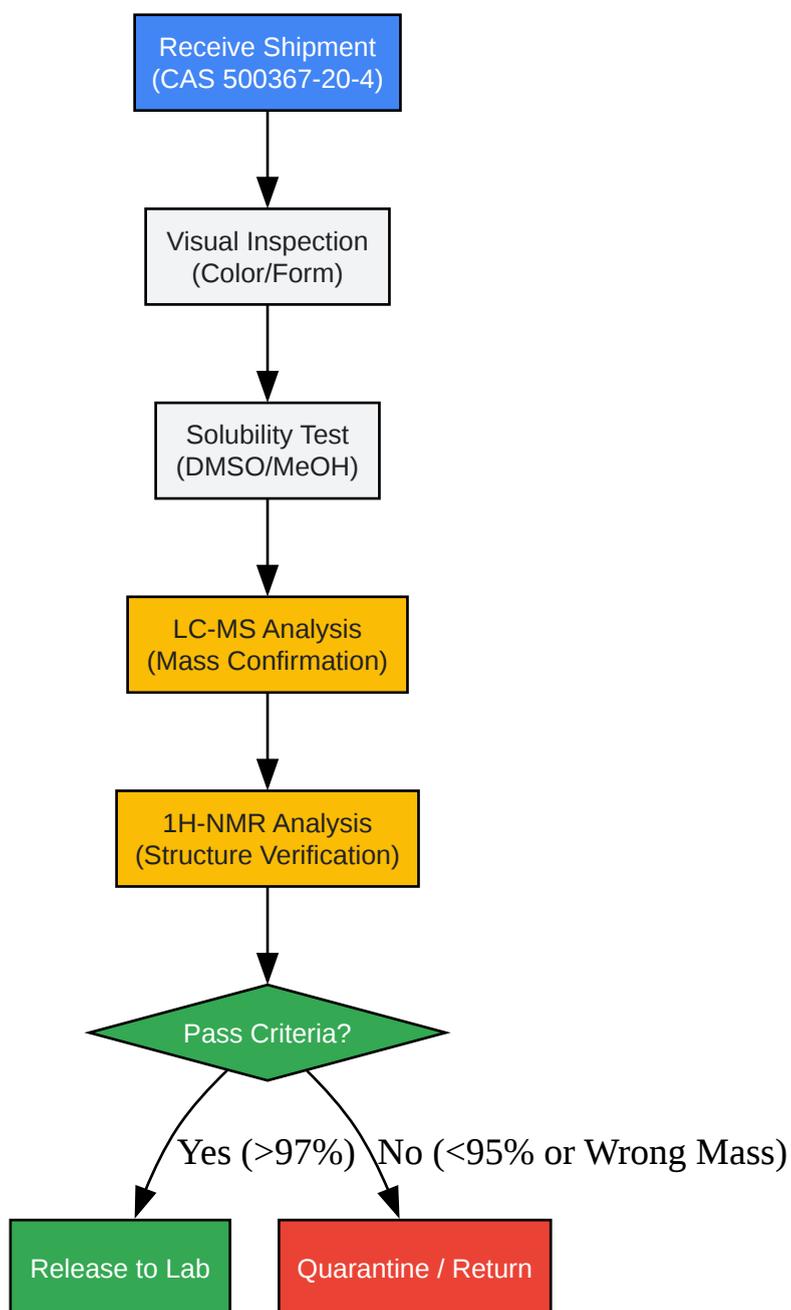
Quality Assurance Protocol

Every batch received must undergo the following "Self-Validating System" before use in biological assays or further synthesis.

Method	Acceptance Criteria	Purpose
¹ H-NMR (DMSO-d ₆)	Integration of ethyl group (triplet/quartet) matches aromatic signals (4H) and oxazole proton (1H).	Confirms structure and solvent content. ^[2]
LC-MS	Single peak >97% area; Mass [M+H] ⁺ = 250.24.	Confirms purity and molecular weight.
TLC	Single spot (visualized under UV).	Quick purity check.

QC Workflow Diagram

This workflow ensures that only validated material enters the experimental pipeline.



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Figure 2: Quality Control (QC) workflow for validating incoming research chemicals.

Handling and Safety

- Storage: Store at 2-8°C (short term) or -20°C (long term) under inert atmosphere (Nitrogen/Argon). Esters can hydrolyze if exposed to moisture over time.

- Safety: Treat as a potential irritant. Wear standard PPE (Gloves, Goggles, Lab Coat).
 - H-Statements (Predicted): H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Solubility: Dissolve in DMSO for biological stock solutions (typically stable for 1 month at -20°C).

References

- BOC Sciences.Product Catalog: **Ethyl 2-(4-Fluorobenzyl)oxazole-4-carboxylate** (CAS 500367-20-4).[3] Retrieved from
- ChemicalBook.CAS 500367-20-4 Product Database.[3] Retrieved from [4]
- PubChem.Compound Summary: Oxazole Derivatives and Synthesis.[5] (General Reference for Oxazole Chemistry). Retrieved from
- Wipf, P. (1995). Synthetic Applications of Oxazoles.[5] Chemical Reviews. (Contextual reference for oxazole synthesis logic).

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Sources

- 1. BUTYL 4-AMINOBTANOATE HYDROCHLORIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. publica-rest.fraunhofer.de [publica-rest.fraunhofer.de]
- 3. CAS [chemicalbook.com]
- 4. methyl 1-(aminomethyl)cyclobutanecarboxylate hydrochloride | 1172902-07-6 [chemicalbook.com]
- 5. buildingblock.bocsci.com [buildingblock.bocsci.com]

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